Stability of propargyl groups in morpholine hydrochloride salts

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Compound of Interest

Compound Name:	*2-(prop-2-yn-1-yl)morpholine hydrochloride*
CAS No.:	*2413898-90-3*
Cat. No.:	*B2691328*

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An In-depth Technical Guide on the Stability of Propargyl Groups in Morpholine Hydrochloride Salts

Abstract

The propargyl group is a cornerstone functional group in modern medicinal chemistry, valued for its unique reactivity in bioorthogonal "click" chemistry and as a key pharmacophoric element in various enzyme inhibitors.[1][2] Concurrently, the morpholine moiety is frequently incorporated into drug candidates to optimize physicochemical properties, such as solubility and metabolic stability.[3][4][5] The formulation of these molecules as hydrochloride salts is a standard pharmaceutical practice to enhance aqueous solubility and bioavailability.[6] However, this creates an inherent stability challenge: the acidic environment generated by the hydrochloride salt can potentially compromise the integrity of the chemically sensitive propargyl group. This guide provides a comprehensive analysis of the stability of propargyl groups within morpholine hydrochloride salts, detailing potential degradation pathways, outlining robust experimental protocols for stability assessment, and presenting the analytical methodologies required for the detection and characterization of degradants.

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The Physicochemical Landscape of a Propargyl-Morpholine HCl Salt

A drug substance containing both a propargyl and a morpholine moiety, when formulated as a hydrochloride salt, exists in a specific chemical environment. The morpholine nitrogen, being a secondary amine, is basic (pKa of the conjugate acid is ~8.5) and is readily protonated by hydrochloric acid to form a morpholinium chloride salt.[7][8]

In an aqueous solution, this salt dissociates, creating an acidic environment due to the presence of the morpholinium cation (a weak acid) and chloride anions.[9] This acidic, aqueous milieu is the primary source of potential chemical instability for the propargyl group. The pH of the solution is critical; a lower pH will furnish a higher concentration of hydronium ions, which can act as a catalyst for degradation.

Potential Degradation Pathways in an Acidic Environment

The electron-rich carbon-carbon triple bond of the propargyl group is susceptible to electrophilic attack, particularly by protons under acidic conditions. The primary degradation pathways of concern are acid-catalyzed hydration and hydrohalogenation.

Acid-Catalyzed Hydration

This is the most probable degradation route in an aqueous acidic solution. The reaction proceeds via a Markovnikov addition of water across the triple bond.[10]

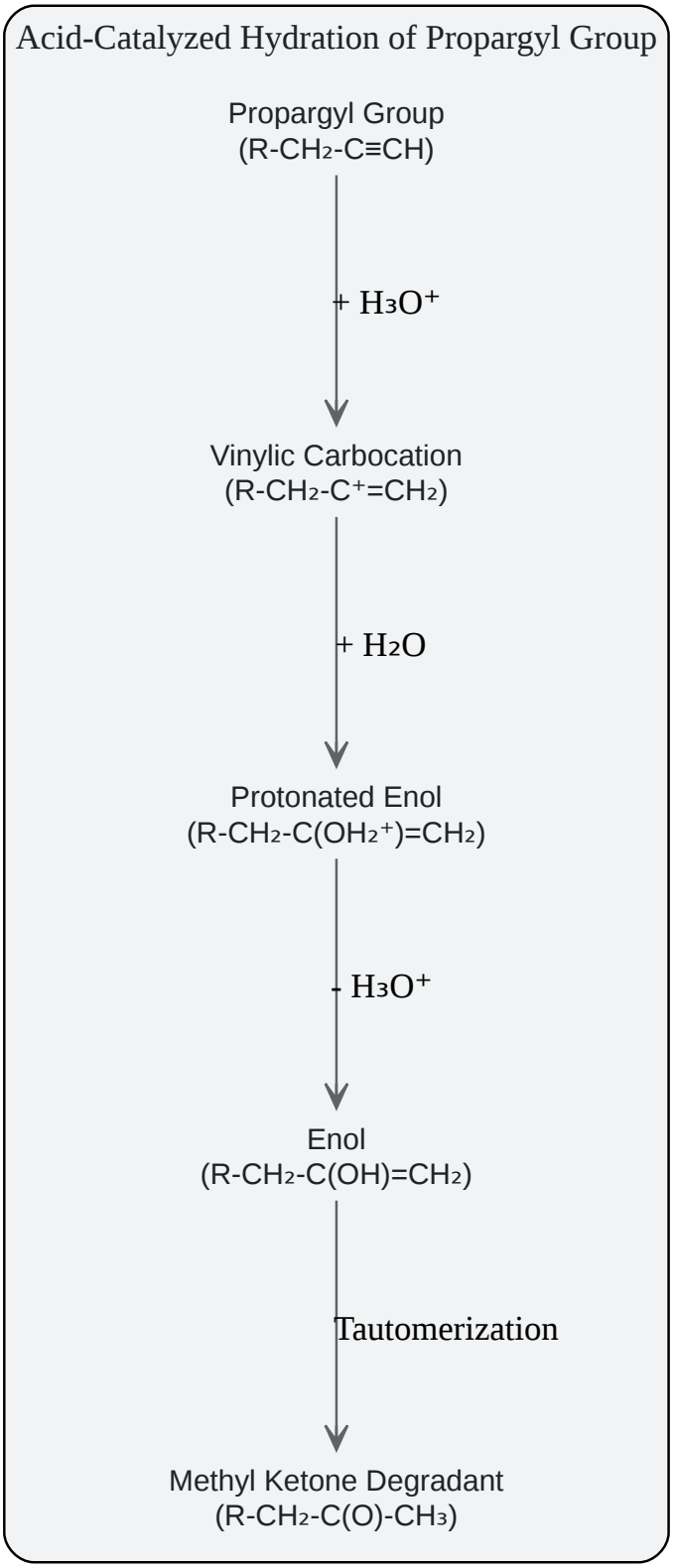
- Protonation: The reaction initiates with the protonation of the terminal alkyne by a hydronium ion (H_3O^+). The proton adds to the terminal carbon, forming the more stable secondary vinylic carbocation intermediate.[10][11]
- Nucleophilic Attack: A water molecule acts as a nucleophile, attacking the electron-deficient carbocation.
- Deprotonation: A subsequent deprotonation step yields a neutral enol intermediate.

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- Keto-Enol Tautomerization: The enol rapidly tautomerizes to its more stable keto form, resulting in the formation of a methyl ketone.[10]

This transformation results in the complete loss of the alkyne functionality, which is often critical for the molecule's biological activity.

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Caption: Primary degradation pathway for a propargyl group in aqueous acidic conditions.

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Acid-Catalyzed Hydrohalogenation

In addition to water, the chloride anion (Cl^-) present from the hydrochloride salt can act as a nucleophile.

- Following the initial protonation of the alkyne to form the vinylic carbocation, the chloride ion can attack this intermediate.
- This results in the formation of a vinyl chloride.[11]
- If a sufficient excess of HCl is available, a second addition reaction can occur, leading to a geminal dichloride, where both chlorine atoms are attached to the same carbon.[10][11]

While plausible, this pathway is generally less favored than hydration in aqueous media where water is present in vast excess. However, under low water conditions or in the presence of high concentrations of chloride, it becomes more significant.

Experimental Design: Forced Degradation Studies

To proactively identify and understand the stability of a propargyl-containing morpholine hydrochloride salt, a forced degradation (or stress testing) study is indispensable.[12] This involves subjecting the drug substance to conditions more severe than those used for accelerated stability testing to provoke degradation.[13] The goal is to achieve a target degradation of 5-20%, which is sufficient to produce and detect primary degradants without over-stressing the molecule into complex secondary products.[12]

Standard Protocol for Forced Degradation

This protocol provides a self-validating framework for assessing stability and developing a stability-indicating analytical method.

A. Preparation of Stock and Stress Samples:

- Stock Solution: Prepare a stock solution of the propargyl-morpholine HCl salt in a suitable solvent (e.g., water or a water/acetonitrile mixture) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis: Mix equal volumes of the stock solution with 0.2 M HCl to achieve a final acid concentration of 0.1 M. Incubate in a water bath at a controlled temperature (e.g.,

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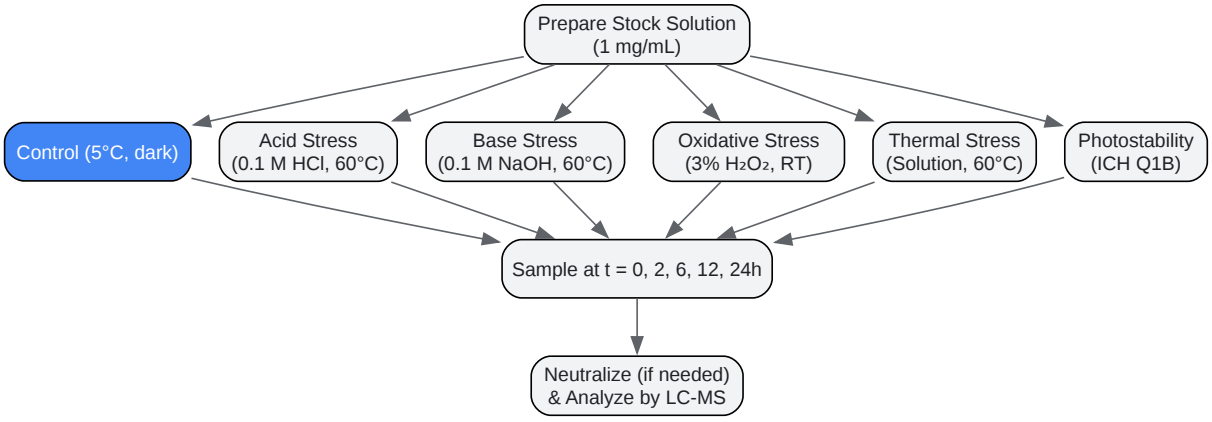
60°C).

- Base Hydrolysis (for comparison): Mix equal volumes of the stock solution with 0.2 M NaOH. Incubate under the same conditions as the acid hydrolysis sample. This helps confirm if degradation is acid-specific.
- Oxidative Stress: Mix equal volumes of the stock solution with 6% hydrogen peroxide (H_2O_2). Keep at room temperature, protected from light.
- Thermal Stress (Solution): Keep an aliquot of the stock solution at 60°C.
- Thermal Stress (Solid): Place a known quantity of the solid salt in a vial and heat in an oven at a controlled temperature (e.g., 80°C). The sample is then dissolved for analysis.
- Photostability: Expose both the solid salt and the stock solution to light conditions as specified by ICH Q1B guidelines.
- Control Sample: Keep an aliquot of the stock solution at 5°C, protected from light.

B. Sampling and Analysis:

- Withdraw aliquots from each stress condition at predetermined time points (e.g., 0, 2, 6, 12, 24 hours).
- For acid and base samples, neutralize the aliquot with an equivalent amount of base or acid, respectively, before dilution and analysis to halt the reaction.
- Analyze all samples using a developed stability-indicating HPLC method.

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Caption: Workflow for a comprehensive forced degradation study.

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Analytical Methodologies for Stability Assessment

A multi-tiered analytical approach is required to separate, quantify, and identify potential degradation products.

Analytical Technique	Purpose & Key Information Provided
HPLC / UPLC with UV or CAD	Workhorse for Separation & Quantification. A stability-indicating method must be developed to resolve the parent drug from all process impurities and degradation products. Peak area is used to calculate the percentage of parent compound remaining and the percentage of each degradant formed.[14]
Liquid Chromatography-Mass Spectrometry (LC-MS)	Primary Tool for Degradant Identification. Provides the mass-to-charge ratio (m/z) of eluting peaks. The expected mass shift for hydration (+18 Da) or HCl addition (+36.5 Da) can be used to tentatively identify degradants. Fragmentation analysis (MS/MS) provides structural information.[15]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Definitive Structure Elucidation. Used to confirm the exact structure of degradants after isolation (e.g., via preparative HPLC). Key spectral changes include the disappearance of the characteristic alkyne proton signal (~2.4 ppm) and the appearance of a new methyl ketone singlet (~2.1 ppm).[14]

Data Presentation and Interpretation: A Hypothetical Case Study

Clear data presentation is crucial for interpreting stability results.

Table 1: Hypothetical Forced Degradation Data for "Propargyl-Morpholin-HCl" after 24 hours.

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Stress Condition	% Parent Remaining	Major Degradant 1 (%) (RRT ~0.8)	Major Degradant 2 (%) (RRT ~1.2)	Mass Balance (%)
Control (5°C)	99.8	< 0.05	< 0.05	99.8
0.1 M HCl, 60°C	85.2	14.1	< 0.05	99.3
0.1 M NaOH, 60°C	99.5	< 0.05	< 0.05	99.5
3% H_2O_2, RT	98.9	< 0.05	0.8	99.7
Thermal (60°C)	94.3	5.1	< 0.05	99.4
Photolytic (ICH Q1B)	99.6	< 0.05	< 0.05	99.6

Interpretation:

- Primary Instability: The most significant degradation (14.8%) occurred under acidic conditions, producing a single major degradant (Degradant 1). This strongly points to acid-catalyzed degradation as the primary liability.
- Thermal Contribution: Thermal stress also caused degradation (5.7%), forming the same degradant, suggesting the acid-catalyzed reaction is accelerated by heat, as expected.
- High Stability to Other Stresses: The compound is highly stable towards base, oxidation, and light, indicating these are not significant degradation pathways.
- Next Steps: LC-MS analysis of the sample stressed with HCl would be performed. If Degradant 1 shows a mass increase of +18 Da compared to the parent, it would be tentatively identified as the methyl ketone product of hydration.

Conclusions and Recommendations for Drug Development

The chemical stability of a propargyl group within a morpholine hydrochloride salt formulation cannot be assumed and requires rigorous empirical evaluation. The primary risk is acid-

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catalyzed hydration of the alkyne to form a methyl ketone, a reaction that is accelerated by elevated temperatures.

For researchers, scientists, and drug development professionals, the key takeaways are:

- Acknowledge the Inherent Risk: Be aware that formulating a propargyl-containing molecule as a hydrochloride salt introduces a potential stability liability due to the resulting acidic pH.
- Conduct Early Forced Degradation Studies: Perform stress testing early in the development process to understand the molecule's intrinsic stability, identify critical degradation pathways, and inform formulation strategies.[13]
- Develop a Validated Stability-Indicating Method: The specificity of the primary analytical method (typically HPLC) must be proven through forced degradation studies to ensure accurate quantification of the active pharmaceutical ingredient (API) and its degradants during formal stability studies.[12]
- Control Formulation pH: For liquid formulations, maintaining the pH in a range where the propargyl group is stable is critical. This may involve the use of buffering agents.
- Protect from Moisture: For solid dosage forms, protection from humidity is paramount, as adsorbed water can create localized acidic microenvironments on the salt's surface, initiating degradation.[9]
- Consider Alternative Salt Forms: If the stability of the hydrochloride salt is found to be unacceptable, investigation into alternative, less acidic salt forms (e.g., mesylate, tosylate, or co-crystals) may be warranted.

By adopting this scientifically grounded approach, development teams can mitigate stability risks, ensuring the delivery of a safe, effective, and stable pharmaceutical product.

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